

# Dilauryl maleate alkyl chain length effect

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

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## Comparative Properties of Maleate Esters

The table below summarizes key properties of **dilauryl maleate** alongside other alkyl maleate esters, highlighting the impact of alkyl chain length. Data is primarily derived from technical synthesis information [1].

Table: Comparison of Maleate Ester Properties by Alkyl Chain Length

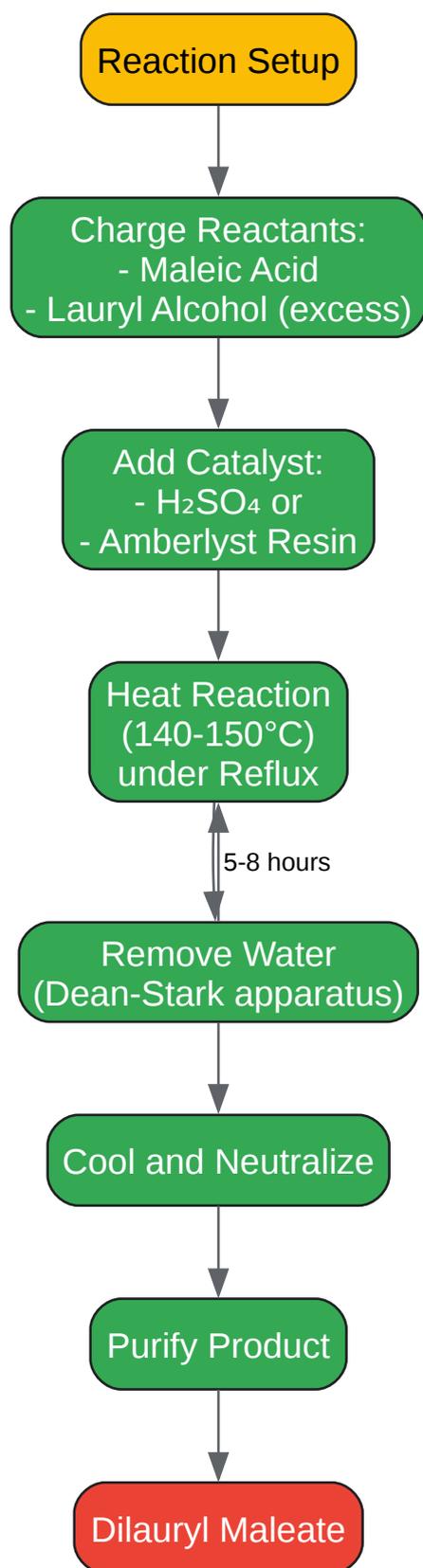
Compound Name	Alkyl Chain Length	Molecular Formula	Molecular Weight (g/mol)	Key Properties and Applications
Dilauryl Maleate	C12	C28H52O4	452.7	Two long-chain lauryl groups; amphiphilic; used in polymers, surfactants, lubricants [1].
Didecyl Maleate	C10	C24H46O4	398.6	Intermediate chain length; similar applications to dilauryl maleate [1].
Diocetyl Maleate	C8	C22H42O4	370.6	Shorter alkyl chains; results in lower viscosity compounds [1].
Diethyl Maleate	C2	C10H18O4	202.25	Small molecular size; more volatile [1].

Compound Name	Alkyl Chain Length	Molecular Formula	Molecular Weight (g/mol)	Key Properties and Applications
Dimethyl Maleate	C1	C6H10O4	174.15	Smallest size; higher polarity [1].

The longer alkyl chains in **dilauryl maleate** contribute to **distinct physical properties**, including lower volatility and higher hydrophobicity compared to shorter-chain analogs like diethyl or dimethyl maleates [1].

## Synthesis and Experimental Protocol

The primary method for synthesizing **dilauryl maleate** is the acid-catalyzed esterification of maleic acid with lauryl alcohol [1]. The following workflow and detailed protocol outline the process.



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### Detailed Experimental Methodology for Laboratory-Scale Synthesis [1]:

- **Reaction Setup:** Assemble a reactor equipped with a mechanical stirrer, thermometer, reflux condenser, and a **Dean-Stark apparatus** to remove water.
- **Charge Reactants:** Add maleic acid and lauryl alcohol in a molar ratio between **1:3 to 1:4** (acid to alcohol). The excess alcohol drives the equilibrium towards ester formation.
- **Add Catalyst:** Introduce an acid catalyst.
  - **Homogeneous Catalyst:** Sulfuric acid (0.5-2.0% w/w of total reactants).
  - **Heterogeneous Catalyst:** Ion-exchange resin like Amberlyst-15 or Amberlyst-131H+ (2-6% w/w of reactants). These offer easier separation and reusability.
- **Reaction Execution:** Heat the reaction mixture to a temperature between **140-150°C** under constant stirring (300-500 rpm) for **5-8 hours**. The water formed as a by-product is continuously separated and removed.
- **Product Isolation:** After the reaction is complete, cool the mixture.
  - If a homogeneous catalyst was used, it requires neutralization followed by washing with water.
  - If a heterogeneous catalyst was used, it can be simply filtered off.
- **Purification:** The crude product can be further purified through techniques like distillation to remove excess alcohol or recrystallization.

## The Broader Principle of Alkyl Chain Tuning

The properties of **dilauryl maleate** are a specific example of a general principle in molecular design: **alkyl chain engineering**. Studies across various chemical domains confirm that alkyl chain length is a critical parameter for tuning material properties [2] [3] [4].

- **Thermal Properties:** In ionic liquids and organic semiconductors, longer alkyl chains can increase melting temperature but may decrease short-term thermal stability [2] [3].
- **Toxicity:** For ionic liquids and bioactive molecules like alkyl gallates, longer, more lipophilic alkyl chains often correlate with increased toxicity or antimicrobial activity [3] [4].
- **Solubility & Self-Association:** Longer chains decrease water solubility but can promote self-association into aggregates or micelles beyond a critical length, which can affect biological activity and application performance [4].

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## References

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To cite this document: Smolecule. [Dilauryl maleate alkyl chain length effect]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1917072#dilauryl-maleate-alkyl-chain-length-effect>]

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